

# Essential Safety and Operational Guide for Handling Reglone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Reglone*

Cat. No.: *B022050*

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Reglone**. It outlines the necessary personal protective equipment (PPE), standard operating procedures for handling and disposal, and emergency protocols.

## Personal Protective Equipment (PPE)

When handling **Reglone**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The required PPE varies depending on the specific task being performed, such as routine handling, mixing, loading, or cleaning equipment.

Required PPE for Handling **Reglone**:

Task	Required PPE
General Handling/Application	Coveralls worn over a short-sleeved shirt and short pants, waterproof gloves, chemical-resistant footwear plus socks, and protective eyewear.[1] For overhead exposure, chemical-resistant headgear is also required.[1]
Mixing, Loading, and Cleaning	In addition to the general handling PPE, a chemical-resistant apron and a face shield are mandatory.[1][2]
High-Risk Scenarios	In situations with potential for uncontrolled release or unknown exposure levels, a positive pressure air-supplied respirator is necessary.[3] Standard air-purifying respirators have limitations and may not provide adequate protection.[3]

It is imperative to follow the manufacturer's instructions for cleaning and maintaining PPE.[1] Any clothing or absorbent materials that have been heavily contaminated with **Reglone** concentrate should be discarded and not reused.[1]

## Quantitative Safety Data

The following table summarizes key quantitative safety data for **Reglone**, including occupational exposure limits.

Parameter	Value	Source
Diquat Dibromide Occupational Exposure Limit (OEL)	0.5 mg/m <sup>3</sup> TWA	Syngenta
ACGIH Threshold Limit Value (TLV)	0.5 mg/m <sup>3</sup> TWA (total); 0.08 respirable	ACGIH
NIOSH Recommended Exposure Limit (REL)	0.5 mg/m <sup>3</sup> TWA	NIOSH[3]
OSHA Permissible Exposure Limit (PEL)	0.5 mg/m <sup>3</sup> TWA	OSHA[3]

## Standard Operating Procedures

### Handling:

- Wash hands and face thoroughly with soap and water after handling and before eating, drinking, or smoking.[1][4]
- Avoid breathing in spray mist.[1][4]
- Use in a well-ventilated area.[4]
- Prevent contact with eyes, skin, and clothing.[1][4]

### Storage:

- Store in the original, tightly closed container in a dry, cool, and well-ventilated area.[5][6]
- Keep away from children, animals, food, and feedstuffs.[5][6]
- Do not store for prolonged periods in direct sunlight.[5]
- **Reglone** reacts with aluminum to produce flammable hydrogen gas; therefore, do not store in aluminum containers or use aluminum fittings.[4][7] Storage containers should be plastic, plastic-lined steel, stainless steel, or fiberglass.[4][6]

**Disposal:**

- Pesticide wastes are toxic. Improper disposal is a violation of Federal law.[8]
- If wastes cannot be disposed of by use according to label instructions, contact your State Pesticide or Environmental Control Agency, or the Hazardous Waste Representative at the nearest EPA Regional Office for guidance.[8]
- For non-refillable containers, triple rinse (or equivalent) and offer for recycling if available, or puncture and dispose of in a sanitary landfill.[8] Do not reuse or refill the container.[8]

## Emergency Procedures

**In Case of a Spill:**

- Isolate the spill area immediately for at least 25 meters in all directions.[9]
- Keep unauthorized personnel away and stay upwind.[9]
- Wear appropriate PPE, including a self-contained breathing apparatus (SCBA) and a chemical splash suit for large spills.[9]
- Stop the leak if it is safe to do so.
- Contain the spill using non-combustible absorbent materials like sand, earth, or vermiculite. [6][9]
- Cover the spill with the absorbent material and then with a plastic sheet to minimize spreading.[9]
- Collect the absorbed material into a sealable, compatible disposal container.[4]
- Clean the contaminated surface thoroughly with a hard water detergent.[4]
- Collect the contaminated wash water and dispose of it as hazardous waste.[6]

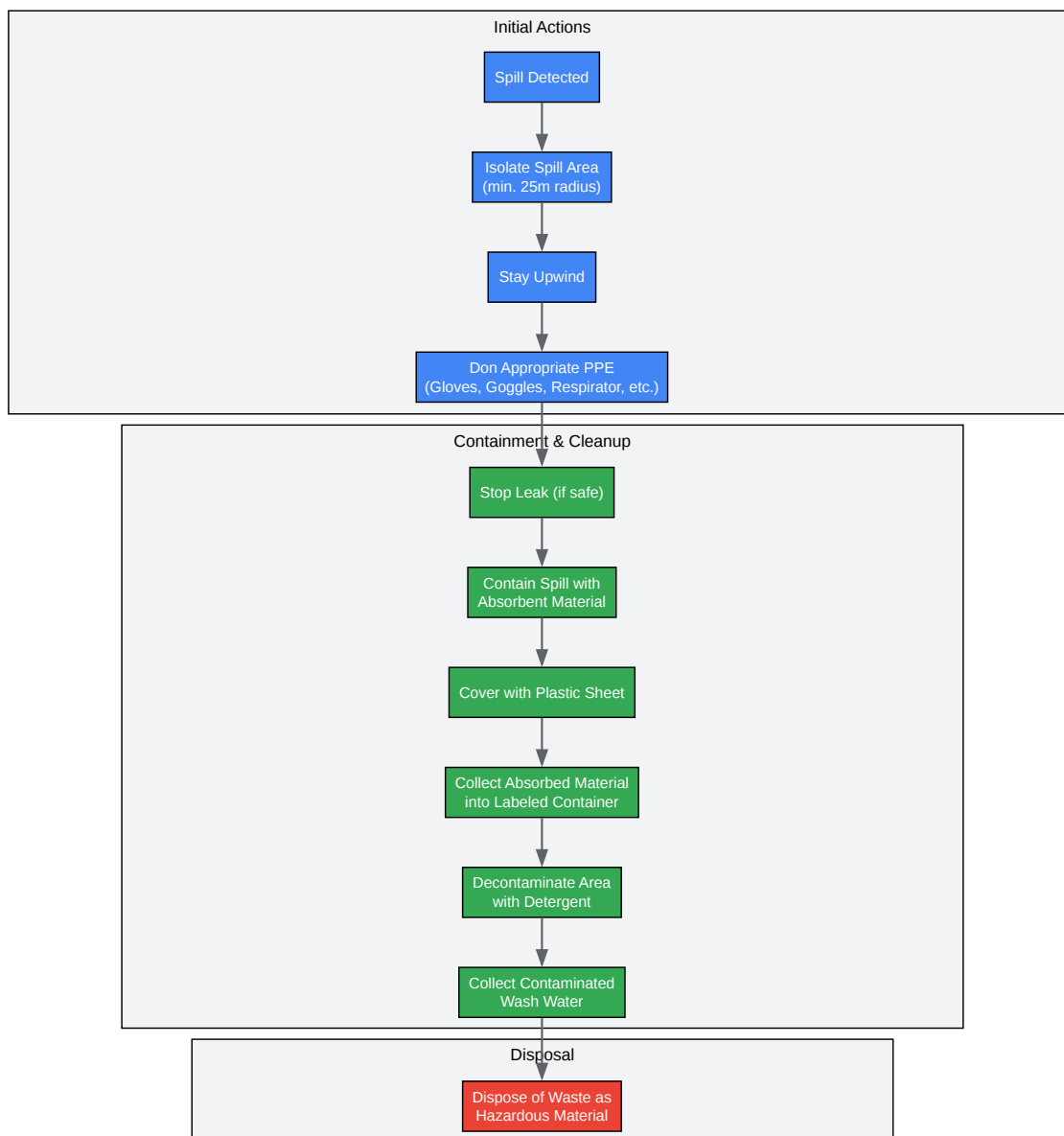
**First Aid Measures:**

- If Inhaled: Move the person to fresh air. If the person is not breathing, call 911 or an ambulance and then give artificial respiration.[4][7][8]
- If Swallowed: Call a poison control center or doctor immediately for treatment advice. Do not induce vomiting unless instructed to do so.[8][10][11] If the person is able to swallow, have them sip a glass of water.[8]
- If on Skin or Clothing: Take off contaminated clothing immediately. Rinse the skin immediately with plenty of water for 15-20 minutes.[8][11]
- If in Eyes: Hold the eye open and rinse slowly and gently with water for 15-20 minutes. Remove contact lenses, if present, after the first 5 minutes, then continue rinsing the eye.[8][11]

For any exposure, have the product container or label with you when calling a poison control center or doctor, or when going for treatment.[4][8]

## Experimental Workflow: Handling a Reglone Spill

The following diagram outlines the procedural flow for safely managing a **Reglone** spill.



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Caption: Workflow for a safe and effective response to a **Reglone** spill.

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